

Application Note: Determination of Penconazole and its Hydroxylated Metabolite in Water Samples

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Compound of Interest

Compound Name: Penconazol Hydroxide

Cat. No.: B15292639

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Abstract

This application note details sensitive and reliable analytical methods for the quantitative determination of penconazole and its primary hydroxylated metabolite (penconazole-OH) in water samples. Penconazole is a widely used triazole fungicide for controlling powdery mildew on various crops.^{[1][2]} Its presence and that of its metabolites in water sources are of environmental concern, necessitating robust monitoring techniques. The described protocols are intended for researchers, environmental scientists, and analytical chemists. The primary analytical techniques covered are Gas Chromatography (GC) and Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS), providing options for varying analytical needs and instrument availability.

Introduction

Penconazole is a systemic triazole fungicide that acts by inhibiting the biosynthesis of ergosterol in fungal cell membranes.^[2] Due to its application in agriculture, residues of penconazole and its metabolites can find their way into water bodies through runoff and leaching. The major metabolite of penconazole in humans and likely in environmental degradation pathways is a monohydroxyl-derivative (PEN-OH).^[3] Therefore, monitoring both the parent compound and its hydroxylated form is crucial for a comprehensive environmental risk assessment. This document provides detailed protocols for sample preparation and analysis using GC-based and LC-MS/MS-based methods.

Experimental Protocols

Sample Collection and Preservation

Proper sample collection is critical to ensure the integrity of the analytical results.

- **Collection:** Collect water samples in clean, amber glass bottles to prevent photodegradation. Plastic bottles may also be used, but glass is preferred.[4]
- **Volume:** The required sample volume may vary depending on the chosen method and desired detection limits, but typically 1 liter is sufficient.[4]
- **Preservation:** For transport and storage, cool the samples to $\leq 4^{\circ}\text{C}$. [4] If the analysis is not performed immediately, store the samples at -18°C to ensure the stability of the analytes.[5]

Sample Preparation: Solid-Phase Extraction (SPE)

Solid-phase extraction is a common and effective technique for extracting and concentrating penconazole and its metabolites from water samples.

- **Materials:**
 - SPE cartridges (e.g., polymeric-based or C18)
 - Methanol (HPLC grade)
 - Ethyl acetate
 - Dichloromethane
 - Nitrogen gas for evaporation
 - Water bath
- **Procedure:**
 - **Cartridge Conditioning:** Condition the SPE cartridge by passing methanol followed by deionized water.

- Sample Loading: Pass the water sample (e.g., 500 mL) through the conditioned cartridge at a steady flow rate.
- Washing: Wash the cartridge with deionized water to remove any interfering substances.
- Drying: Dry the cartridge by passing air or nitrogen through it for a sufficient time.
- Elution: Elute the retained analytes with a suitable organic solvent, such as ethyl acetate or a mixture of ethyl acetate and dichloromethane.[6]
- Concentration: Evaporate the eluate to dryness under a gentle stream of nitrogen in a water bath.
- Reconstitution: Reconstitute the residue in a small, precise volume of a suitable solvent (e.g., methanol or mobile phase for LC-MS/MS, ethyl acetate for GC) for analysis.[7]

Analytical Methodologies

GC-based methods are well-established for the analysis of penconazole. Various detectors can be employed, including Flame Ionization Detector (FID), Electron Capture Detector (ECD), Nitrogen-Phosphorus Detector (NPD), and Mass Spectrometry (MS).[8][9][10]

- Instrumentation: A gas chromatograph equipped with an appropriate detector (e.g., GC-MS).
- Column: A fused silica capillary column, such as an HP-5MS (30 m x 0.25 mm x 0.25 µm film thickness), is suitable.[8]
- GC Conditions (Example):
 - Injector Temperature: 280°C[8]
 - Oven Temperature Program: Start at 50°C for 0.5 min, ramp at 10°C/min to 190°C (hold for 1 min), then ramp at 10°C/min to 300°C (hold for 2 min).[8]
 - Carrier Gas: Helium at a flow rate of 1.0 ml/min.[8]
 - Injection Volume: 1 µl[8]

- Mass Spectrometry (MS) Conditions (for GC-MS):
 - Ionization Mode: Electron Impact (EI)
 - Acquisition Mode: Selected Ion Monitoring (SIM) for enhanced sensitivity and selectivity.

LC-MS/MS offers high sensitivity and specificity, making it an excellent choice for detecting trace levels of penconazole and its polar metabolites like penconazole-OH.[\[11\]](#)[\[12\]](#)

- Instrumentation: A liquid chromatograph coupled to a triple quadrupole mass spectrometer with an electrospray ionization (ESI) source.[\[11\]](#)
- Column: A chiral column such as Chiralpak IC or a C18 column can be used.[\[11\]](#)
- Mobile Phase (Example): A gradient of acetonitrile and water containing an additive like ammonium formate.[\[11\]](#)[\[12\]](#)
- LC Conditions (Example):
 - Flow Rate: 0.6 mL/min[\[11\]](#)
 - Column Temperature: 25°C[\[11\]](#)
 - Injection Volume: 10 µL[\[11\]](#)
- MS/MS Conditions (Example for Penconazole):
 - Ionization Mode: Positive Electrospray Ionization (ESI+)[\[11\]](#)
 - Multiple Reaction Monitoring (MRM) Transitions:
 - Quantification: m/z 284.05 → 159.0[\[10\]](#)[\[13\]](#)
 - Confirmation: m/z 284.05 → 70.0[\[10\]](#)[\[13\]](#)
 - Source Temperature: 500°C[\[11\]](#)
 - Capillary Voltage: 3.0 kV[\[11\]](#)

Data Presentation

The performance of the analytical methods is summarized in the tables below.

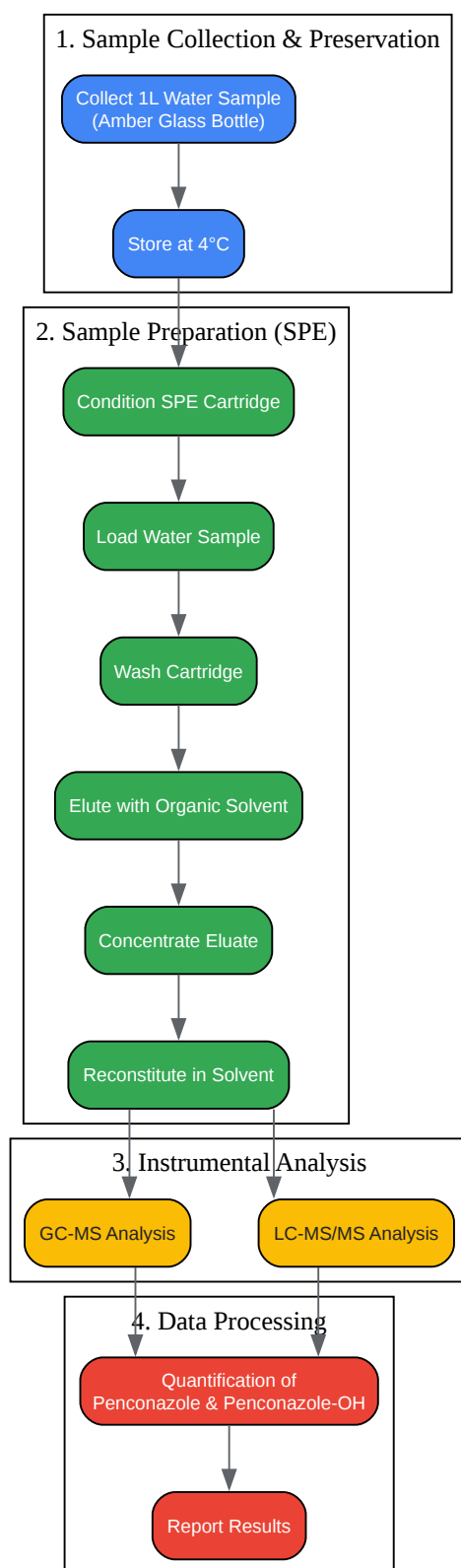
Table 1: Performance Data for GC-based Methods

Parameter	Value	Reference
Limit of Detection (LOD)	0.004–0.025 µg/L	[9]
Limit of Quantification (LOQ)	0.01–0.02 mg/kg (in fruit matrices)	[10]
Recovery	90.7–97.6% (in farm water)	[9]
Relative Standard Deviation (RSD)	3–8%	[9]

Table 2: Performance Data for LC-MS/MS-based Methods

Parameter	Value	Reference
Limit of Quantification (LOQ)	< 0.0025 mg/kg (in grape, soil, lotus root)	[13]
Concentration Range	2.5–250.0 ng/mL (in rat plasma)	[11]
Recovery	70.5–121.0%	[13]
Relative Standard Deviation (RSD)	0.8–23.6%	[13]

Visualizations



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Caption: Experimental workflow for the determination of penconazole and its hydroxylated metabolite in water.

Conclusion

The methods presented in this application note provide robust and reliable protocols for the determination of penconazole and its hydroxylated metabolite in water samples. The choice between GC-based and LC-MS/MS-based methods will depend on the specific requirements of the analysis, including desired sensitivity, sample matrix complexity, and available instrumentation. Both techniques, when coupled with appropriate sample preparation, are capable of achieving the low detection limits required for environmental monitoring.

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